

An In-depth Technical Guide to the Physicochemical Properties of Hexanenitrile

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Compound of Interest

Compound Name: Hexanenitrile

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This technical guide provides a comprehensive overview of the boiling and melting points of **hexanenitrile** (also known as capronitrile or 1-cyanopentane), a versatile intermediate in the synthesis of pharmaceuticals and agrochemicals.^[1] The document outlines its key physical properties, details the experimental methodologies for their determination, and presents a logical workflow for these characterization processes.

Core Physical Properties of Hexanenitrile

Hexanenitrile is a colorless liquid at room temperature with a faint, sweet odor.^{[1][2]} Its molecular structure, featuring a six-carbon chain and a polar nitrile group ($-C\equiv N$), results in notable physical characteristics.^{[2][3]} While unable to form hydrogen bonds with itself, the highly polar nature of the nitrile group leads to strong permanent dipole-dipole attractions between molecules.^{[3][4][5]} This intermolecular force results in significantly higher boiling points than nonpolar compounds of similar molecular weight.^{[3][4][5]}

Data Presentation: Boiling and Melting Points

The experimentally determined boiling and melting points of **hexanenitrile** are summarized below. Variations in reported values can be attributed to differences in experimental conditions and sample purity.

Property	Value (°C)	Value (K)	Source(s)
Melting Point	-78.70	194.45	[1]
-80	193.15	[6][7][8][9][10][11]	
-80.3	192.85	[12]	
Boiling Point	152.00	425.15	[1]
(Atmospheric Pressure)	161-164	434.15 - 437.15	[6][7][10][11]
162	435.15	[9]	
Boiling Point	75	348.15	[12]
(Reduced Pressure)	(at 25 mmHg)		

Experimental Protocols

Accurate determination of melting and boiling points is crucial for verifying the identity and purity of a substance. The following sections detail standard laboratory protocols for these measurements.

Melting Point Determination (Capillary Method)

The melting point is recorded as a range of temperatures from the appearance of the first liquid droplet to the complete liquefaction of the solid sample. A narrow melting range (typically 0.5-1.0°C) is indicative of a pure compound.[13] Impurities tend to lower the melting point and broaden the melting range.[13][14] Since **hexanenitrile**'s melting point is very low, this procedure requires a cryostat or a specialized low-temperature melting point apparatus.

Methodology:

- **Sample Preparation:** A small amount of solidified **hexanenitrile** is finely powdered. The open end of a glass capillary tube is jabbed into the powder to collect a sample.[15]
- **Packing:** The capillary tube is inverted and tapped gently to cause the solid to fall to the closed end. To ensure dense packing, the tube can be dropped through a longer glass tube

onto a hard surface.^[15] The packed sample height should be 2-3 mm.^[15]

- **Measurement:** The packed capillary tube is placed in a melting point apparatus (e.g., a Mel-Temp or Thiele tube) equipped with a suitable low-temperature thermometer or probe.^[13]
- **Heating:** The sample is heated rapidly to a temperature approximately 15-20°C below the expected melting point.^[15]
- **Data Recording:** The heating rate is then slowed to 1-2°C per minute to allow for thermal equilibrium.^[13] The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last solid crystal disappears is recorded as the end of the range.

Boiling Point Determination (Distillation & Thiele Tube Methods)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Methodology 1: Simple Distillation This method is suitable for determining the boiling point of a pure liquid and is also a purification technique.^[16]

- **Apparatus Setup:** A simple distillation apparatus is assembled using a round-bottomed flask, a distillation head, a condenser, and a receiving flask. At least 5 mL of **hexanenitrile** is placed in the distilling flask along with boiling chips or a magnetic stir bar.^[17]
- **Thermometer Placement:** The thermometer is positioned in the distillation head so that the top of the thermometer bulb is level with the bottom of the side-arm leading to the condenser. This ensures the temperature of the vapor condensing into the receiver is accurately measured.
- **Heating:** The flask is heated gently. As the liquid boils, the vapor rises, surrounds the thermometer bulb, and flows into the condenser.
- **Data Recording:** The temperature is recorded when it stabilizes, which occurs as the bulk of the material distills. This stable temperature is the boiling point.^[17] The atmospheric pressure should also be recorded.

Methodology 2: Thiele Tube Method This micro-method is effective for determining the boiling point of small sample volumes (less than 0.5 mL).[17]

- Apparatus Setup: A small test tube containing 0.3-0.5 mL of **hexanenitrile** is attached to a thermometer. A capillary tube, sealed at one end, is placed into the test tube with its open end down.[17]
- Heating: The assembly is placed in a Thiele tube containing heating oil, ensuring the sample is positioned for even heating.[17] The side arm of the Thiele tube is heated gently.
- Observation: As the temperature rises, the air trapped in the capillary tube will bubble out. When the boiling point is reached, a continuous and rapid stream of bubbles will emerge from the capillary tip.[17]
- Data Recording: The heat source is removed, and the apparatus is allowed to cool slowly. The boiling point is the temperature at which the stream of bubbles ceases and the liquid is drawn back into the capillary tube.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of the melting and boiling points of a chemical substance like **hexanenitrile**.

Caption: Workflow for determining the melting and boiling points of **hexanenitrile**.

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